

Pyridinium Acetate: A Comprehensive Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *Pyridinium acetate*

Cat. No.: *B1580452*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **pyridinium acetate** (CAS: 5153-63-9). The information is compiled and synthesized from various Safety Data Sheets (SDS) to provide a consolidated reference for laboratory and drug development settings. Note that some discrepancies in physical and hazard data exist between suppliers; this guide presents a summary of the available information.

Chemical and Physical Properties

Pyridinium acetate is an organic compound formed from the reaction of pyridine and acetic acid.^[1] It is typically a white crystalline solid, though it may also be encountered as a liquid.^[2] Its hygroscopic nature means it can absorb moisture from the air.^[2] The compound is soluble in water and polar organic solvents.^[2]

Table 1: Physical and Chemical Properties of **Pyridinium Acetate**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ NO ₂	[3] [4] [5]
Molecular Weight	139.15 g/mol	[4] [6]
Appearance	White crystalline solid or liquid	[2]
Melting Point	61 °C or 183-184 °C	[6] [7]
Boiling Point	115.3 °C at 760 mmHg	[7] [8]
Flash Point	20 °C	[7] [8]
Solubility	Soluble in water and polar organic solvents	[2]

Note: Discrepancies in melting point data have been reported by different suppliers.

Hazard Identification and GHS Classification

There is conflicting information regarding the GHS classification of **pyridinium acetate**. Some sources indicate it is a skin, eye, and respiratory irritant, while others state that no data is available for classification.[\[9\]](#)[\[10\]](#) Therefore, it is prudent to handle this chemical with care, assuming it may possess these hazards.

Table 2: GHS Hazard Information for **Pyridinium Acetate**

Hazard Class	Hazard Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[5][9]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[5][9]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation	[5][9]

Signal Word: Warning[9]

Hazard Pictograms:

Handling and Storage Precautions

Proper handling and storage procedures are crucial to minimize risk when working with **pyridinium acetate**.

Handling:

- Handle in a well-ventilated place.[7]
- Wear suitable protective clothing, including gloves and eye/face protection.[7][9]
- Avoid contact with skin and eyes.[5][7][9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9]
- Wash hands thoroughly after handling.[9]
- Do not eat, drink, or smoke when using this product.[9]

- Use non-sparking tools.[7]
- Prevent fire caused by electrostatic discharge.[7]

Storage:

- Store in a tightly closed container.[9]
- Store in a dry, cool, and well-ventilated place.[7][9]
- Keep away from incompatible materials and sources of ignition.[9]

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Table 3: First-Aid Measures for **Pyridinium Acetate**

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately.	[3][5]
Skin Contact	Immediately remove any contaminated clothing. Wash off with soap and plenty of water. Consult a physician.	[5][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[5][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[5]

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Personal Precautions:

- Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and safety glasses.[3][5]
- Avoid dust formation.[3][5]
- Ensure adequate ventilation.[3][5]

- Evacuate personnel to safe areas.[5]
- Remove all sources of ignition.[3]

Environmental Precautions:

- Prevent product from entering drains.[5][9]

Methods for Cleaning Up:

- Use a dust-pan and shovel to sweep up the material and place it in a suitable, closed container for disposal.[5]
- Avoid creating dust.[5]

Experimental Protocols

While specific experimental protocols involving **pyridinium acetate** are diverse and application-dependent, the following general safety protocols should be integrated into any procedure involving this chemical.

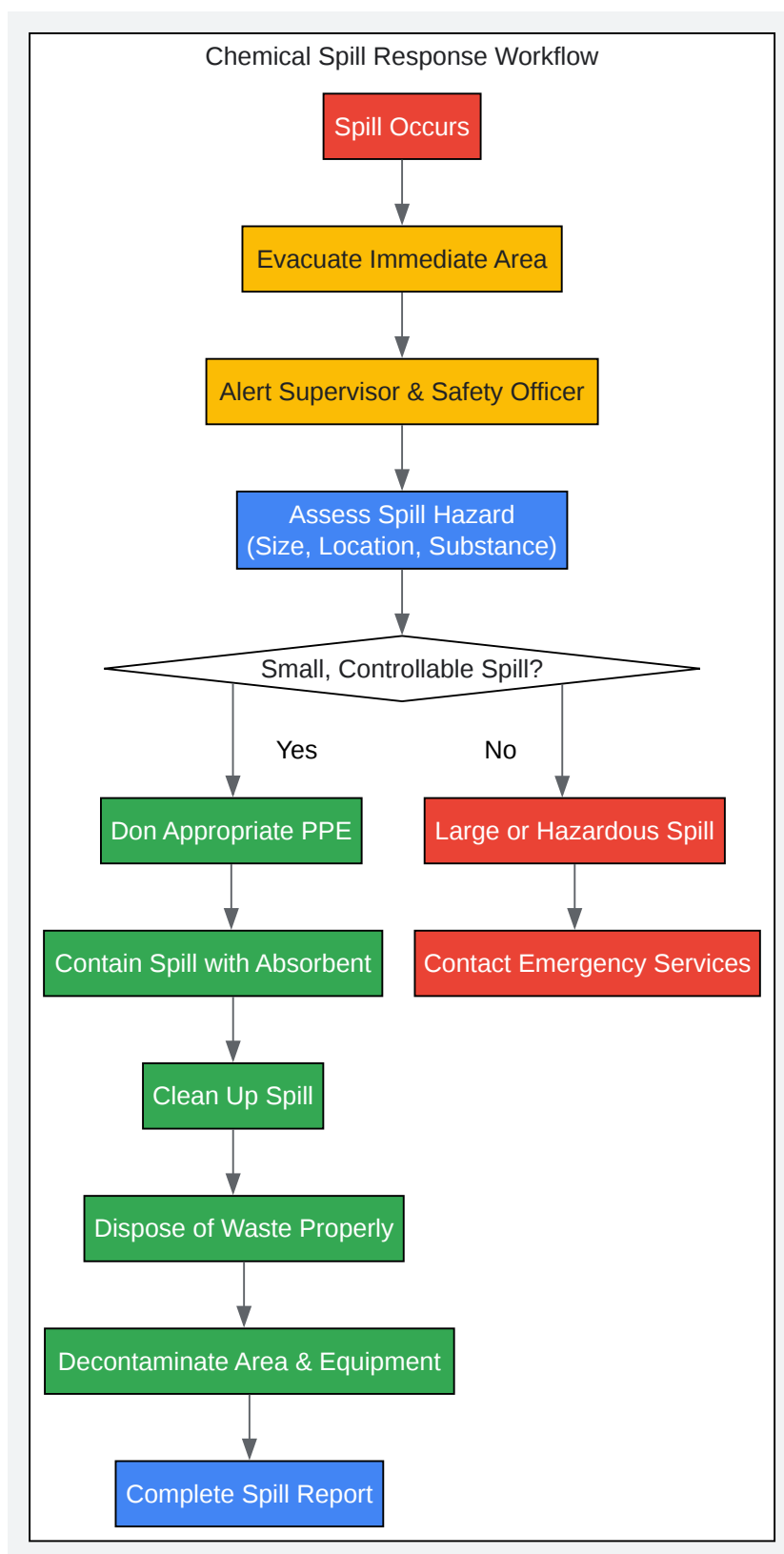
General Laboratory Safety Protocol for Handling **Pyridinium Acetate**:

- Risk Assessment: Before beginning any experiment, conduct a thorough risk assessment specific to the planned procedure, considering the quantities of **pyridinium acetate** to be used, potential for aerosol generation, and reaction conditions.
- Engineering Controls: All work with solid **pyridinium acetate** or concentrated solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.

- Body Protection: A lab coat must be worn. For larger quantities, consider a chemical-resistant apron.
- Weighing and Dispensing:
 - Weigh solid **pyridinium acetate** in a fume hood or on a balance with a draft shield.
 - Use a spatula for transfers to minimize dust generation.
 - When preparing solutions, slowly add the solid to the solvent to control dissolution and prevent splashing.
- Reaction Setup:
 - Ensure all glassware is free of cracks and defects.
 - Set up reactions in a secondary container to contain any potential spills.
- Waste Disposal:
 - Dispose of **pyridinium acetate** waste in a clearly labeled, sealed container.
 - Follow all institutional and local regulations for chemical waste disposal.
- Decontamination:
 - Wipe down all work surfaces with an appropriate cleaning agent after use.
 - Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.

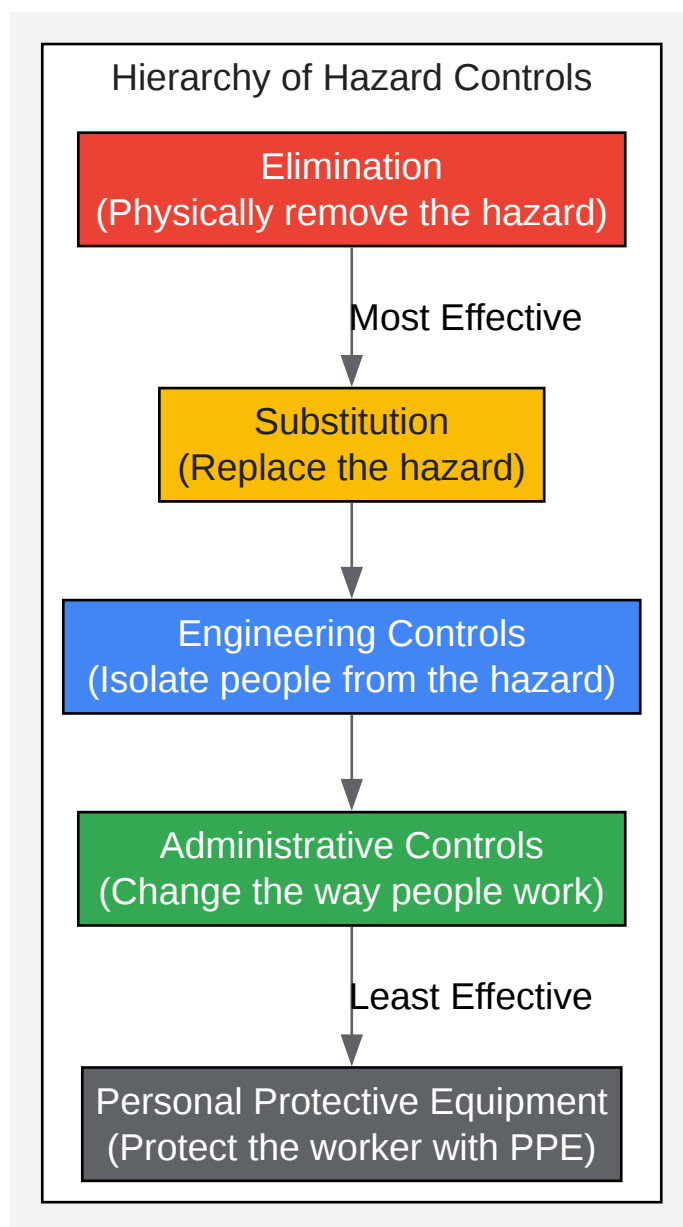
Visualizations

The following diagrams illustrate key safety workflows and concepts relevant to handling **pyridinium acetate**.



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Caption: Workflow for responding to a chemical spill.



Caption: The hierarchy of controls for mitigating chemical hazards.

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References

- 1. Buy Pyridinium acetate | 5153-63-9 [smolecule.com]
- 2. CAS 5153-63-9: Pyridinium acetate | CymitQuimica [cymitquimica.com]
- 3. Pyridinium acetate - Safety Data Sheet [chemicalbook.com]
- 4. Pyridinium acetate | C7H9NO2 | CID 165292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. Pyridinium acetate | 5153-63-9 | FP45140 | Biosynth [biosynth.com]
- 7. echemi.com [echemi.com]
- 8. pyridinium acetate | 5153-63-9 [chemnet.com]
- 9. aksci.com [aksci.com]
- 10. Pyridinium acetate|5153-63-9 - MOLBASE Encyclopedia [m.molbase.com]
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